

Technical Guide: Isotopic Purity of 2'-Deoxyadenosine monohydrate-15N5

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Compound of Interest

Compound Name: 2'-Deoxyadenosine monohydrate-15N5

Cat. No.: B15558546

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This technical guide provides an in-depth overview of the methods and data related to determining the isotopic purity of **2'-Deoxyadenosine monohydrate-15N5**. This isotopically labeled nucleoside is a critical tool in various research and development applications, including biomolecular NMR and its use as an internal standard in mass spectrometry-based quantification.^{[1][2]}

Quantitative Data Summary

The isotopic purity of commercially available **2'-Deoxyadenosine monohydrate-15N5** is typically specified by the manufacturer. The key quantitative parameters are summarized below.

Parameter	Value	Source
Isotopic Enrichment	96-98%	Cambridge Isotope Laboratories, Inc.[3]
Chemical Purity	≥98%	Cambridge Isotope Laboratories, Inc.[3]
Molecular Formula	C ₁₀ H ₁₃ ¹⁵ N ₅ O ₃ ·H ₂ O	Inferred
Molecular Weight	~274.22 g/mol	Cambridge Isotope Laboratories, Inc.[3]
Unlabeled Molecular Weight	269.26 g/mol	PubChem[2]

Core Concepts in Isotopic Purity Determination

The determination of isotopic purity for a labeled compound like **2'-Deoxyadenosine monohydrate-15N5** involves quantifying the extent to which the heavier isotope (¹⁵N) has replaced the naturally abundant isotope (¹⁴N) at all five nitrogen positions within the molecule. The primary analytical techniques employed for this purpose are high-resolution mass spectrometry (HR-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[1]

Mass Spectrometry (MS): This is the most common and direct method for determining isotopic enrichment. By analyzing the mass-to-charge ratio (m/z) of the molecule, the relative abundance of the fully labeled species (all five nitrogens as ¹⁵N) versus the unlabeled and partially labeled species can be determined.

Nuclear Magnetic Resonance (NMR) Spectroscopy: While MS provides information on the overall isotopic enrichment, NMR can confirm the specific positions of the isotopic labels and the structural integrity of the molecule.[1] For ¹⁵N-labeled compounds, ¹⁵N NMR or proton NMR with ¹⁵N decoupling can be utilized.

Experimental Protocols

The following are detailed methodologies for the two primary analytical techniques used to assess the isotopic purity of **2'-Deoxyadenosine monohydrate-15N5**.

Isotopic Purity Determination by Liquid Chromatography-Mass Spectrometry (LC-MS)

This protocol outlines a general procedure for the analysis of **2'-Deoxyadenosine monohydrate-15N5** using a high-resolution mass spectrometer.

Objective: To determine the isotopic enrichment of **2'-Deoxyadenosine monohydrate-15N5** by measuring the relative abundance of the $^{15}\text{N}_5$ -labeled species.

Materials:

- **2'-Deoxyadenosine monohydrate-15N5** sample
- Unlabeled 2'-Deoxyadenosine monohydrate (as a reference standard)
- LC-MS grade water with 0.1% formic acid (Mobile Phase A)
- LC-MS grade acetonitrile with 0.1% formic acid (Mobile Phase B)
- High-resolution mass spectrometer (e.g., Orbitrap or TOF) coupled to a liquid chromatography system.

Procedure:

- Sample Preparation:
 - Prepare a stock solution of the **2'-Deoxyadenosine monohydrate-15N5** sample in LC-MS grade water at a concentration of approximately 1 mg/mL.
 - Prepare a similar stock solution of the unlabeled 2'-Deoxyadenosine monohydrate.
 - From the stock solutions, prepare working solutions at a concentration of 1 µg/mL by diluting with Mobile Phase A.
- Liquid Chromatography (LC) Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm particle size).

- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Gradient:
 - 0-1 min: 5% B
 - 1-5 min: Gradient from 5% to 95% B
 - 5-7 min: Hold at 95% B
 - 7-8 min: Return to 5% B
 - 8-10 min: Re-equilibration at 5% B
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Mass Analyzer: High resolution (e.g., >60,000).
 - Scan Range: m/z 100-500.
 - Data Acquisition: Full scan mode.
- Data Analysis:
 - Acquire the mass spectrum for both the unlabeled and the $^{15}\text{N}_5$ -labeled samples.
 - For the unlabeled sample, identify the monoisotopic peak for the protonated molecule $[\text{M}+\text{H}]^+$.
 - For the $^{15}\text{N}_5$ -labeled sample, identify the monoisotopic peak for the fully labeled protonated molecule $[\text{M}+5+\text{H}]^+$.
 - Calculate the isotopic enrichment by comparing the peak intensities of the labeled species to the sum of intensities of all isotopic species (unlabeled, partially labeled, and fully

labeled). A common approach is to compare the experimental isotopic distribution to theoretical distributions at different enrichment levels.^[4]

Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol provides a general method for confirming the identity and structural integrity of the **2'-Deoxyadenosine monohydrate-15N5**.

Objective: To verify the chemical structure and confirm the presence of ^{15}N at the expected positions.

Materials:

- **2'-Deoxyadenosine monohydrate-15N5** sample
- Deuterated solvent (e.g., DMSO- d_6)
- NMR spectrometer equipped with a proton and nitrogen probe.

Procedure:

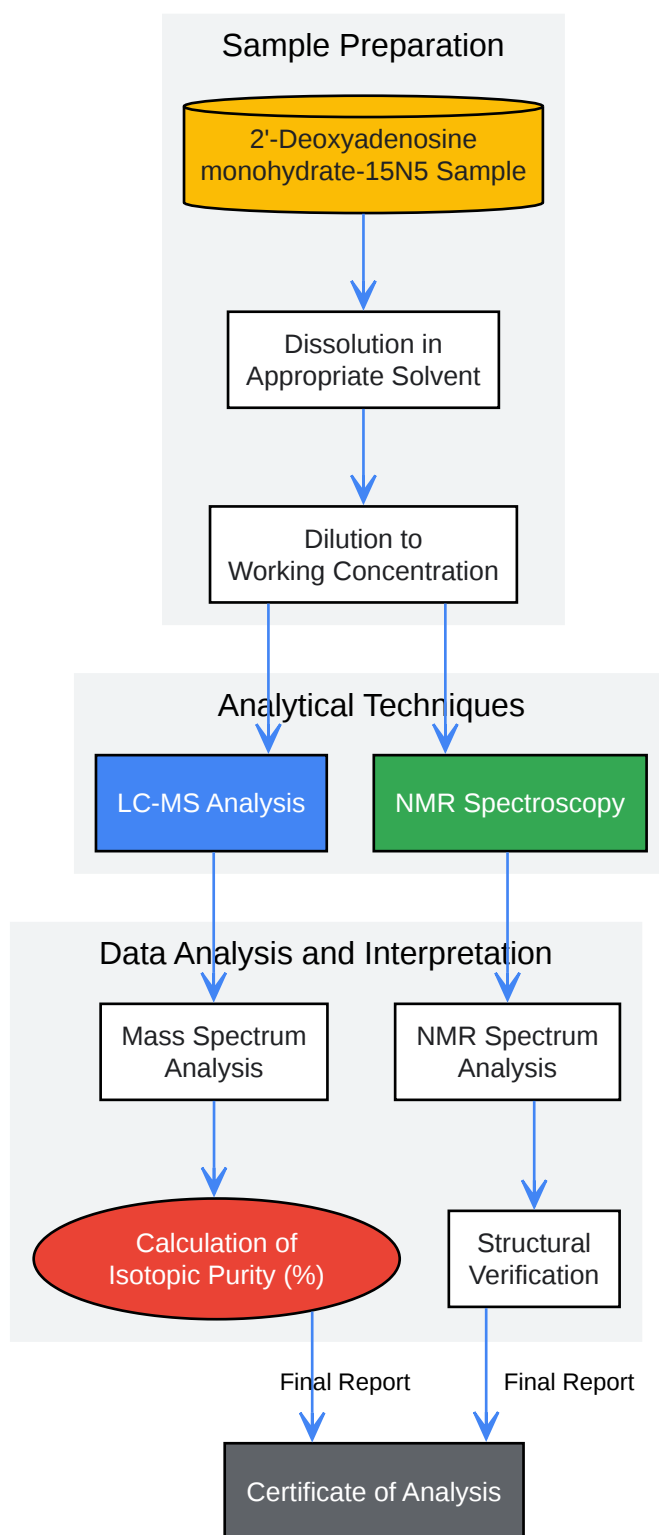
- Sample Preparation:
 - Dissolve approximately 5-10 mg of the **2'-Deoxyadenosine monohydrate-15N5** sample in 0.5 mL of DMSO- d_6 .
- NMR Acquisition:
 - ^1H NMR: Acquire a standard one-dimensional proton NMR spectrum. The presence of ^{15}N will result in splitting of the signals of protons directly bonded to or in close proximity to the nitrogen atoms (J-coupling).
 - ^{15}N NMR: Acquire a one-dimensional ^{15}N NMR spectrum. This will directly show the chemical shifts of the five nitrogen atoms in the molecule.
 - 2D ^1H - ^{15}N HSQC (Heteronuclear Single Quantum Coherence): This two-dimensional experiment correlates protons with their directly attached nitrogen atoms, providing

definitive assignments and confirming the locations of the ^{15}N labels.

- Data Analysis:
 - Analyze the ^1H NMR spectrum for the characteristic splitting patterns caused by ^{15}N coupling.
 - In the ^{15}N NMR spectrum, identify the signals corresponding to the five nitrogen atoms of the adenosine moiety.
 - In the ^1H - ^{15}N HSQC spectrum, confirm the correlations between specific protons and nitrogens, which validates the correct labeling pattern.

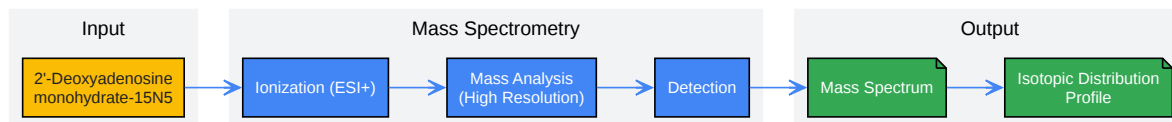
Visualizations

The following diagrams illustrate the key processes and relationships discussed in this guide.



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Caption: Experimental workflow for determining the isotopic purity of **2'-Deoxyadenosine monohydrate-15N5**.



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Caption: Logical flow of mass spectrometry analysis for isotopic purity determination.

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References

- 1. benchchem.com [benchchem.com]
- 2. 2'-Deoxyadenosine ($\text{C}_{10}\text{H}_{12}\text{N}_5\text{O}_6$, 96-98%) - Cambridge Isotope Laboratories, NLM-3895-25 [isotope.com]
- 3. Development and validation of a LC-MS/MS quantitative method for endogenous deoxynucleoside triphosphates in cellular lysate - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Method for the Determination of ^{15}N Incorporation Percentage in Labeled Peptides and Proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
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